

# Proper Disposal Procedures for (-)-Pinocampheol

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (-)-Pinocampheol

Cat. No.: B12780168

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **(-)-Pinocampheol**, catering to researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe handling and compliance with standard laboratory waste management practices.

## Immediate Safety and Handling Precautions

Before handling **(-)-Pinocampheol** for disposal, ensure you are in a well-ventilated area, preferably within a chemical fume hood. Always wear appropriate Personal Protective Equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.

Key Safety Data for a Related Isomer, **(-)-Isopinocampheol**:

While a specific Safety Data Sheet (SDS) for **(-)-Pinocampheol** (CAS 35997-96-7) detailing its flash point was not definitively located, data for the closely related stereoisomer, **(1R,2R,3R,5S)-(-)-Isopinocampheol** (CAS 25465-65-0), provides valuable guidance. It is crucial to consult the supplier-specific SDS for the exact material you are using as properties can vary.

Property	Value	Source
Chemical Name	(1R,2R,3R,5S)-(-)-Isopinocampheol	
CAS Number	25465-65-0	
Form	Solid	
Melting Point	51-53 °C	
Flash Point	93.4 °C (200.1 °F) - closed cup	
Storage Class	11 - Combustible Solids	
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[1]</a>

Based on the flash point of its isomer being greater than 60°C, **(-)-Pinocampheol** is not likely classified as an ignitable hazardous waste. However, it should be treated as a chemical waste and disposed of accordingly, not via drain or regular trash.

## Step-by-Step Disposal Protocol

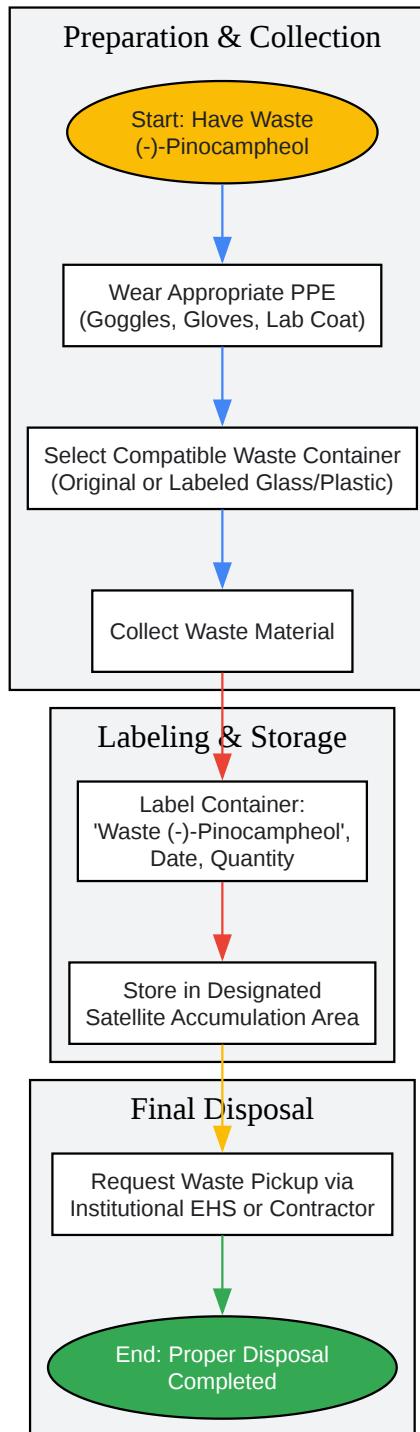
The disposal of **(-)-Pinocampheol** should be handled through a designated chemical waste management stream. Do not dispose of this chemical down the drain or in regular solid waste.

- Waste Collection:
  - Collect waste **(-)-Pinocampheol**, including any contaminated materials (e.g., absorbent pads from a spill cleanup), in a dedicated and clearly labeled waste container.
  - The container should be made of a compatible material (e.g., glass or polyethylene) and have a secure, tight-fitting lid.
  - If possible, use the original product container for waste collection.
- Labeling:

- Label the waste container clearly with "Waste **(-)-Pinocampheol**" and list any other constituents if it is a mixture.
- Ensure the label includes the approximate quantity and the date of accumulation.
- Storage:
  - Store the sealed waste container in a designated, well-ventilated satellite accumulation area away from incompatible materials.
  - Given that its isomer is a combustible solid, store it away from sources of ignition.
- Disposal Request:
  - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
  - Follow your organization's specific procedures for requesting a chemical waste pickup.
- Empty Containers:
  - Empty containers that held **(-)-Pinocampheol** may retain product residue. These should also be collected and disposed of through the chemical waste stream, or decontaminated according to your institution's protocols before disposal or recycling.

## Experimental Workflow for Disposal

The logical workflow for the proper disposal of **(-)-Pinocampheol** is outlined below.

[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **(-)-Pinocampheol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. (-)-Isopinocampheol | C<sub>10</sub>H<sub>18</sub>O | CID 10524983 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Proper Disposal Procedures for (-)-Pinocampheol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12780168#pinocampheol-proper-disposal-procedures>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)